

A Comprehensive Technical Guide to the Safe Handling of 2,6-Diaminotoluene

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Compound of Interest

Compound Name: 2,6-Diaminotoluene

Cat. No.: B122827

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety protocols and handling precautions for **2,6-Diaminotoluene** (CAS No. 823-40-5). The information is intended to equip laboratory personnel with the knowledge necessary to work with this chemical in a safe and responsible manner.

Chemical and Physical Properties

2,6-Diaminotoluene is a solid organic compound.^{[1][2]} It appears as colorless crystals or a white to light yellow crystalline solid, which may turn brown upon exposure to air.^[3] It is soluble in water and organic solvents.^{[1][4]}

Table 1: Physical and Chemical Properties of **2,6-Diaminotoluene**

Property	Value	References
Molecular Formula	C ₇ H ₁₀ N ₂	[1][3]
Molecular Weight	122.17 g/mol	[3][5]
Melting Point	104-106 °C	[4][5][6]
Boiling Point	289 °C	[3][6]
Flash Point	148.3 ± 21.3 °C	[5]
Vapor Pressure	2.13 kPa at 150 °C	[3]
Appearance	Colorless crystals, may turn brown on exposure to air	[3]

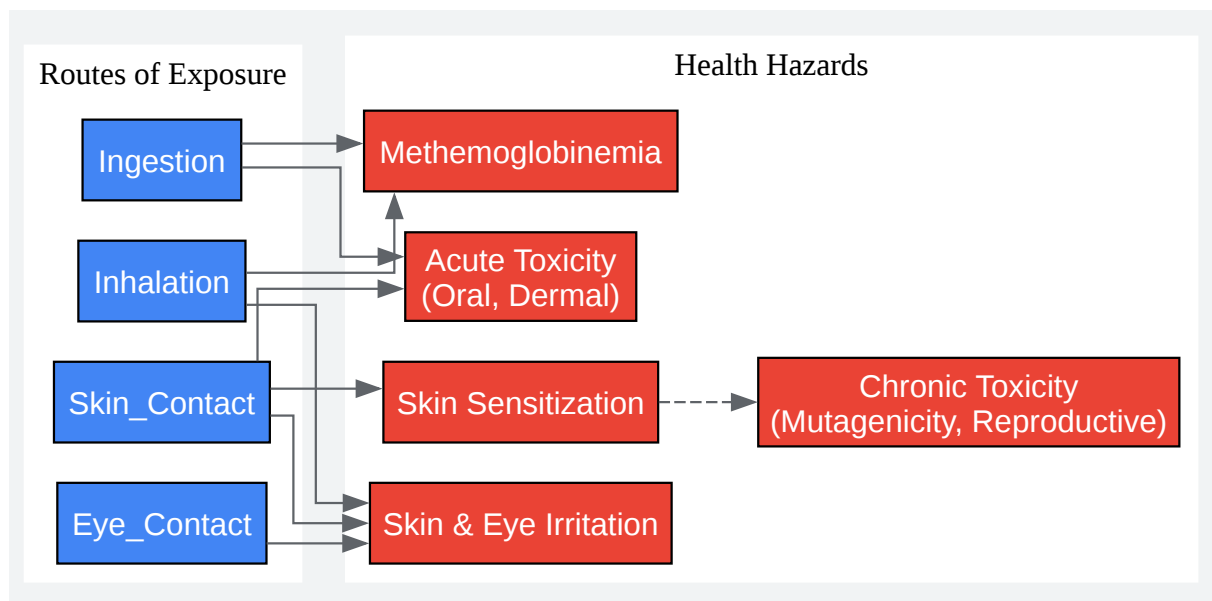
Hazard Identification and Classification

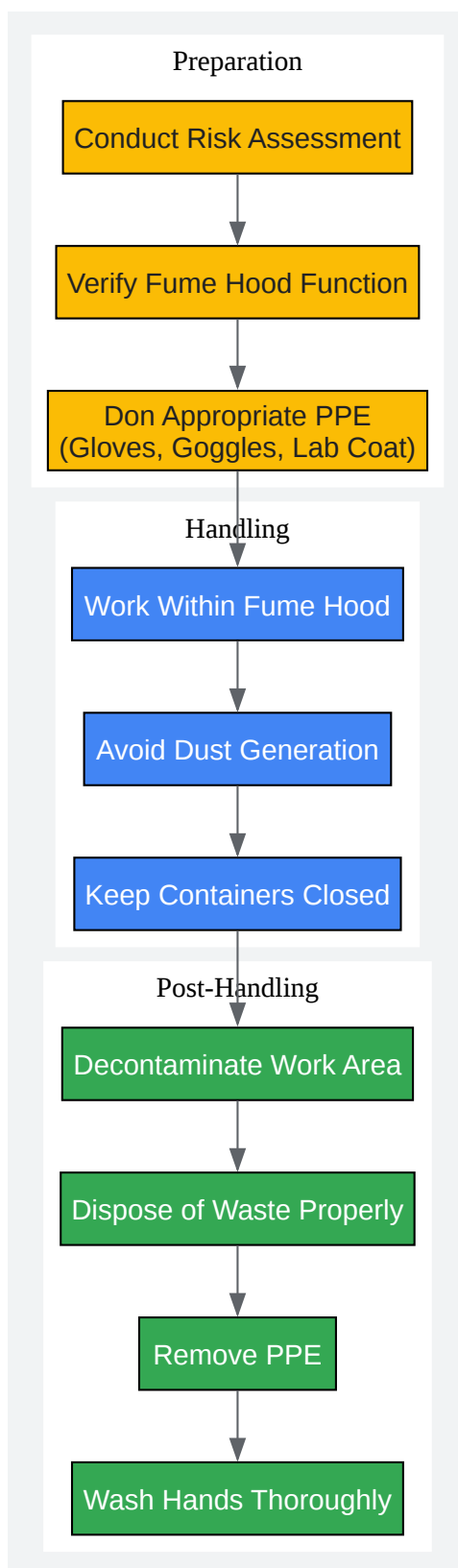
2,6-Diaminotoluene is classified as a hazardous substance with multiple routes of exposure and potential for significant health effects.[7][8]

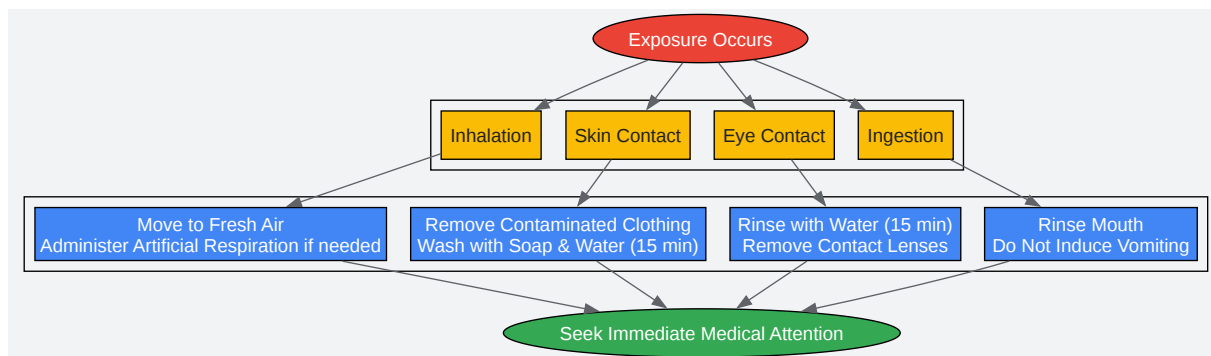
Table 2: GHS Hazard Classifications for **2,6-Diaminotoluene**

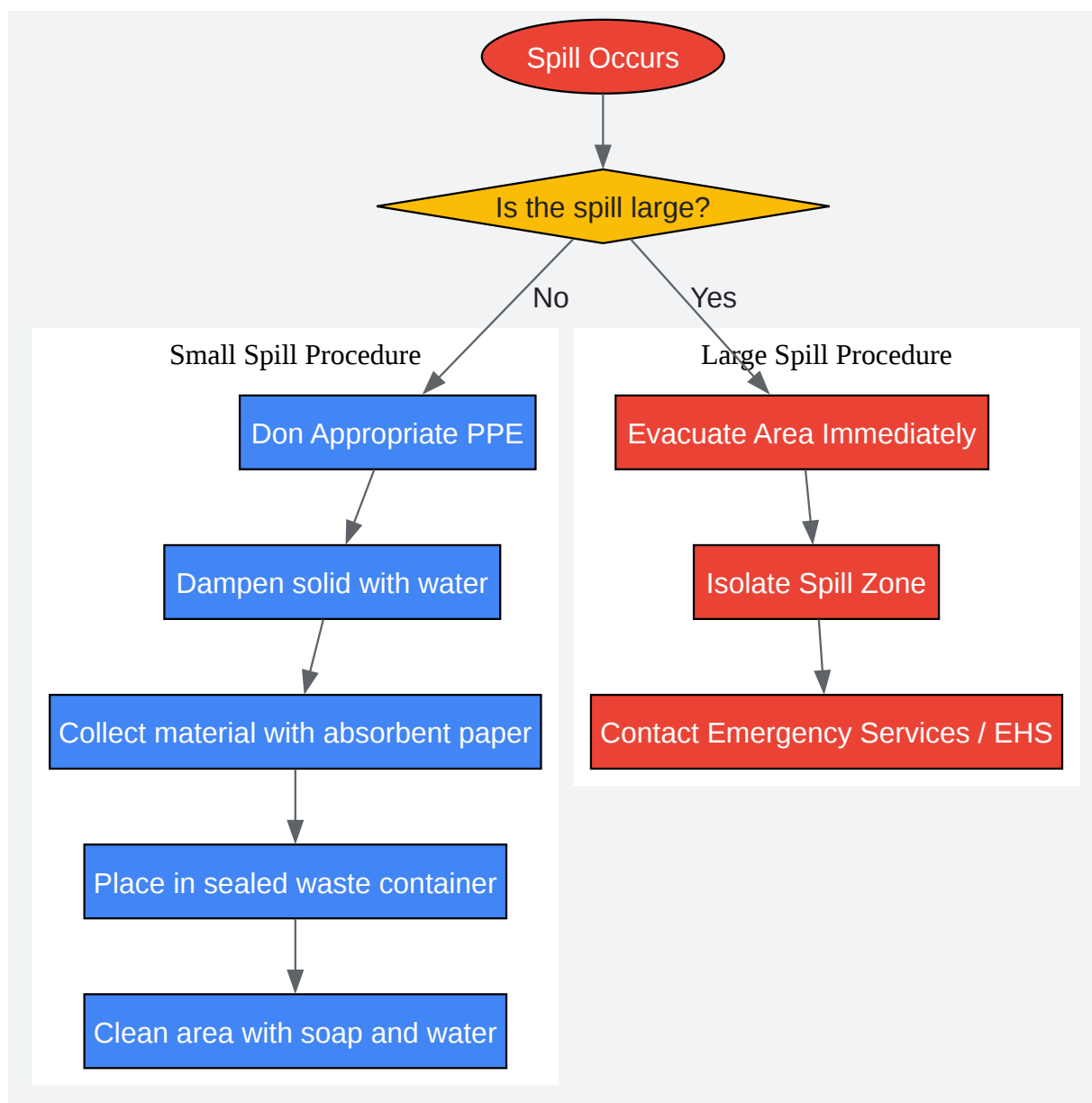
Hazard Class	Hazard Statement	GHS Pictogram	References
Acute Toxicity, Oral (Category 4)	H302: Harmful if swallowed	GHS07	[7] [8]
Acute Toxicity, Dermal (Category 4)	H312: Harmful in contact with skin	GHS07	[7] [8]
Skin Irritation (Category 2)	H315: Causes skin irritation	GHS07	[8]
Eye Irritation (Category 2A)	H319: Causes serious eye irritation	GHS07	[8]
Skin Sensitization (Category 1)	H317: May cause an allergic skin reaction	GHS07	[7] [8]
Germ Cell Mutagenicity (Category 2)	H341: Suspected of causing genetic defects	GHS08	[7] [8]
Reproductive Toxicity (Category 2)	H361: Suspected of damaging fertility or the unborn child	GHS08	[8]
Specific Target Organ Toxicity — Single Exposure (Category 2, Blood)	H371: May cause damage to organs (Blood)	GHS08	[8]
Specific Target Organ Toxicity — Single Exposure (Category 3)	H335: May cause respiratory irritation, H336: May cause drowsiness or dizziness	GHS07	[8]
Hazardous to the Aquatic Environment, Long-term (Category 2)	H411: Toxic to aquatic life with long lasting effects	GHS09	[7] [8]

Primary routes of exposure include inhalation, skin contact, eye contact, and ingestion.[3]
Short-term exposure can irritate the eyes, skin, and respiratory tract.[3] A significant acute hazard is the potential to cause methemoglobinemia, a condition where the blood's ability to carry oxygen is reduced, leading to symptoms like blue lips and skin, headache, dizziness, and confusion.[3][9] Long-term or repeated exposure may lead to dermatitis and skin sensitization.[3] It is also suspected of causing genetic defects and may damage fertility or the unborn child.[8][10][11]









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